

Purifying Active CPK20 from Plant Extracts: A Detailed Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

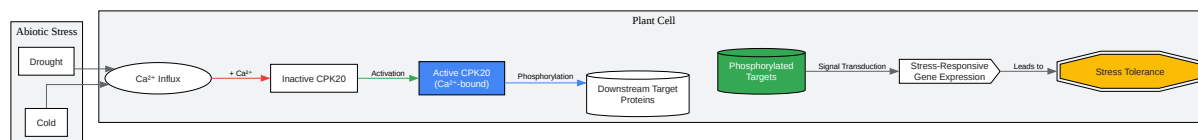
Compound Name: CPK20
Cat. No.: B15137351

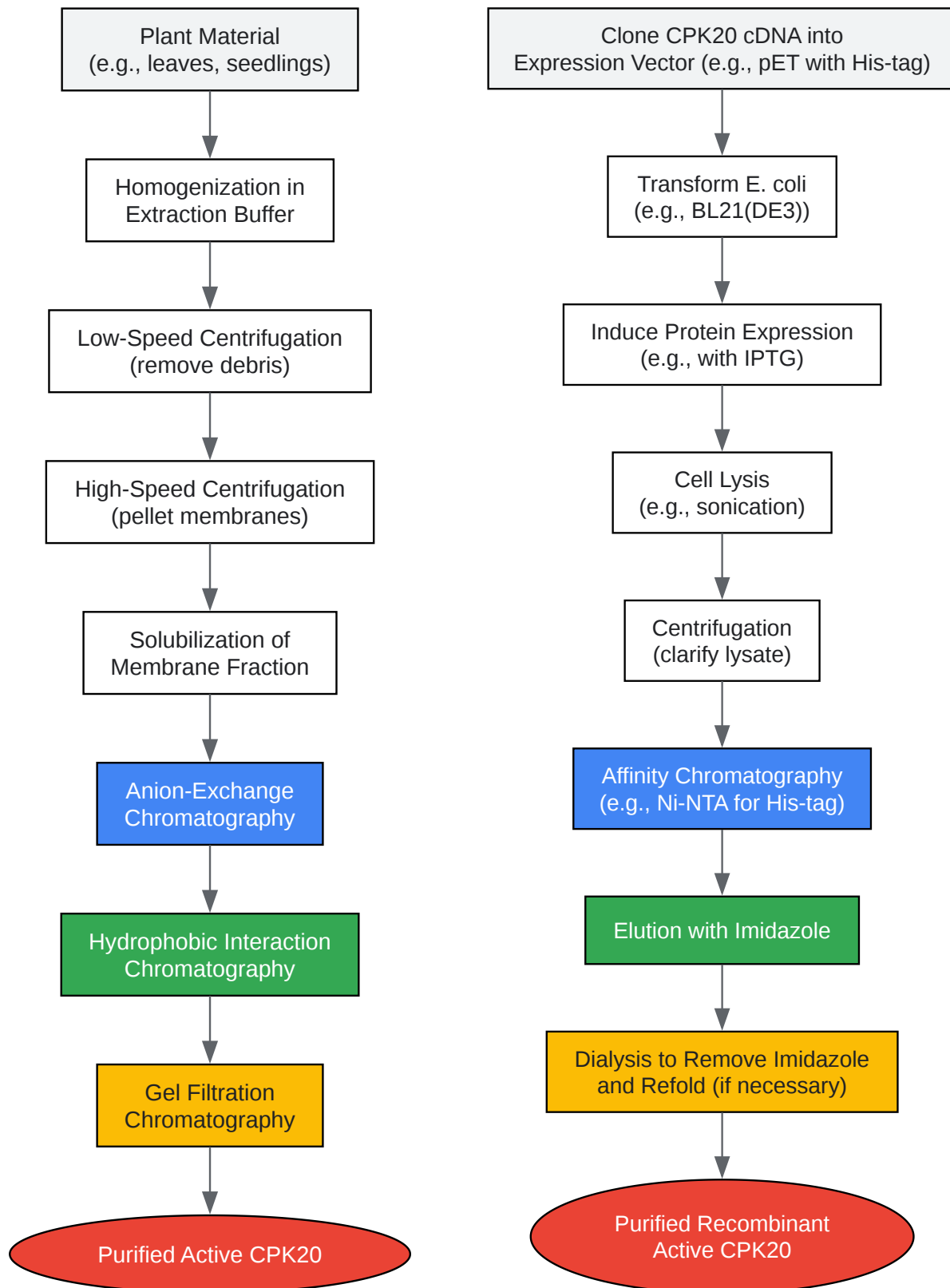
[Get Quote](#)

For researchers, scientists, and drug development professionals, the isolation of active Calcium-Dependent Protein Kinase 20 (**CPK20**) is a critical step in understanding its regulatory functions in plant stress responses and for screening potential modulators of its activity. **CPK20** is a key signaling protein in plants, playing a crucial role in mediating responses to various abiotic stresses such as drought and cold.[1] This document provides detailed application notes and protocols for the purification of active **CPK20** from plant extracts, as well as a method for producing recombinant active **CPK20**.

CPK20 Signaling Pathway

Calcium (Ca^{2+}) is a ubiquitous second messenger in plants, and its concentration within the cytoplasm fluctuates in response to environmental stimuli.[1] These Ca^{2+} signals are sensed and interpreted by calcium-binding proteins, including CPKs.[1][2] **CPK20**, upon binding to Ca^{2+} , becomes activated and phosphorylates downstream target proteins, initiating a signaling cascade that ultimately leads to the regulation of gene expression and physiological responses to stress.[1]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Insights on Calcium-Dependent Protein Kinases \(CPKs\) Signaling for Abiotic Stress Tolerance in Plants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Constitutive Active CPK30 Interferes With Root Growth and Endomembrane Trafficking in Arabidopsis thaliana - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Purifying Active CPK20 from Plant Extracts: A Detailed Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15137351/docs#purifying-active-cpk20-from-plant-extracts-a-detailed-guide-for-researchers\]](https://www.benchchem.com/product/b15137351/docs#purifying-active-cpk20-from-plant-extracts-a-detailed-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)